

(2R,4R)-Fmoc-D-Pro(4-N3)-OH safety data sheet

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (2R,4R)-Fmoc-D-Pro(4-N3)-OH

Cat. No.: B2489365

[Get Quote](#)

An official Safety Data Sheet (SDS) for **(2R,4R)-Fmoc-D-Pro(4-N3)-OH** is not publicly available in the search results. This technical guide has been compiled based on the general safety principles and hazards associated with organic azide compounds, which is the primary reactive and hazardous functional group in this molecule. Researchers must consult the official SDS provided by their chemical supplier and conduct a thorough, institution-specific risk assessment before handling this compound.

Chemical Identification and Properties

(2R,4R)-Fmoc-D-Pro(4-N3)-OH, also known as cis-4-Azido-N-Fmoc-D-proline, is a derivative of the amino acid D-proline.^[1] It is primarily used as a reagent in "click chemistry," a set of rapid, selective, and high-yield reactions used for bioconjugation and peptide synthesis.^{[1][2][3]} The key functional groups are the fluorenylmethyloxycarbonyl (Fmoc) protecting group, the carboxylic acid, and the azide (-N3) group. The azide group imparts specific reactivity but also introduces significant safety hazards.^{[4][5]}

Property	Data	Source
Synonyms	cis-4-Azido-N-Fmoc-D-proline	[1][6][7]
Molecular Formula	C ₂₀ H ₁₈ N ₄ O ₄	[2][3]
Molar Mass	378.38 g/mol	[2]
Appearance	White crystalline powder	[3]
Primary Use	Click chemistry reagent, peptide synthesis	[1][2][3]
Storage Temperature	+4°C or below, away from light and heat	[2][8]

Hazard Identification and Stability Assessment

The primary hazard associated with **(2R,4R)-Fmoc-D-Pro(4-N3)-OH** stems from its organic azide functional group. Organic azides are energy-rich molecules that can be sensitive to heat, shock, friction, and light, posing a risk of explosive decomposition.[4][8][9]

Key Hazards:

- **Explosive Potential:** Organic azides can decompose violently with the input of external energy.[10] The stability of an organic azide is often assessed by its carbon-to-nitrogen (C/N) ratio.[8]
- **Toxicity:** The azide anion has a toxicity similar to that of cyanide, inhibiting oxygen uptake. [11] While toxicological data for this specific molecule is unavailable, exposure through inhalation, ingestion, or skin absorption should be considered highly hazardous.[5][12] Symptoms of azide exposure can include dizziness, weakness, headache, nausea, rapid heart rate, skin irritation, and respiratory failure in severe cases.[4][11]
- **Formation of Hazardous Byproducts:** Azides can react with acids to form hydrazoic acid (HN₃), a highly toxic, volatile, and explosive substance.[8][11][13] They can also form highly shock-sensitive and explosive heavy metal azides upon contact with metals like copper, lead, brass, or silver.[4][12] Reactions with halogenated solvents (e.g., dichloromethane, chloroform) can produce extremely unstable di- and tri-azidomethane.[8][10]

Stability Assessment

The stability of an organic azide can be estimated using the "Rule of Six," which suggests there should be at least six carbon atoms for each energetic functional group (like an azide).^[8] For **(2R,4R)-Fmoc-D-Pro(4-N3)-OH** ($C_{20}H_{18}N_4O_4$), the molecule contains 20 carbon atoms and 4 nitrogen atoms (one azide group and one amide nitrogen). The ratio of carbon atoms to energetic azide nitrogen atoms (N_3) is 20:3, which is greater than the general guideline of having more carbon than nitrogen atoms, suggesting a relatively higher stability compared to smaller organic azides. However, caution is still paramount.^[8]

Caption: Azide Compound Stability Assessment Workflow.

Experimental Protocols: Safe Handling and Use

All work with azides must be conducted with extreme caution, following a pre-approved Standard Operating Procedure (SOP).^[4]

Engineering Controls:

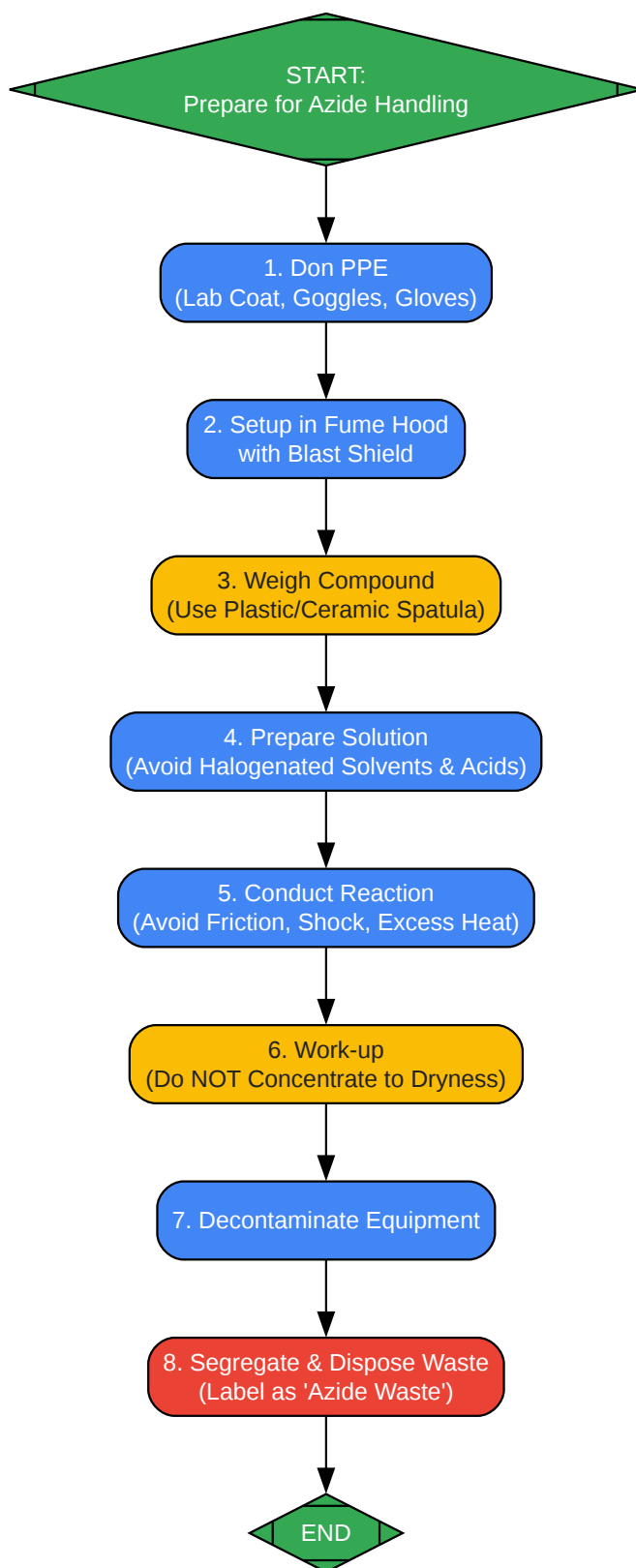
- Fume Hood: Always handle solid azides and solutions (>5%) inside a certified chemical fume hood.^[11]
- Blast Shield: Conduct reactions behind a blast shield, keeping the fume hood sash as low as possible.^{[4][5]}
- Work Area: Keep the work area clean and free of clutter. Clearly label all containers and post a warning sign indicating an azide experiment is in progress.^[5]

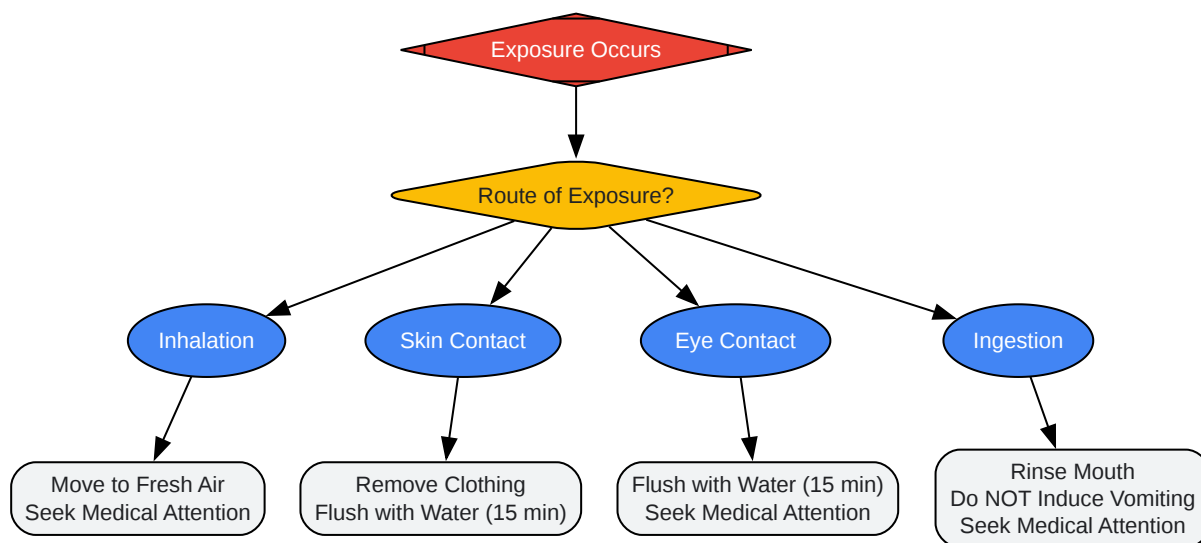
Personal Protective Equipment (PPE):

- Body: Flame-resistant lab coat.
- Eyes: Safety glasses or chemical splash goggles are mandatory. A face shield should be used if a blast shield is not feasible.^{[4][5]}
- Hands: Wear chemically resistant gloves (e.g., nitrile). Consider double-gloving for spill cleanup.^{[12][13]}

Handling Procedures:

- Utensils: NEVER use metal spatulas or tools. Use plastic, ceramic, or Teflon-coated spatulas to avoid the formation of shock-sensitive metal azides.[\[4\]](#)[\[8\]](#)[\[12\]](#)
- Glassware: Avoid using ground glass joints, which can create friction and initiate decomposition.[\[4\]](#)[\[11\]](#)
- Heating: Avoid heating solid azides. If heating a solution is necessary, do so with extreme care using a controlled heating mantle and behind a blast shield. Never concentrate azide solutions to dryness via rotary evaporation or distillation.[\[4\]](#)[\[10\]](#)
- Solvents: NEVER use halogenated solvents (e.g., CH_2Cl_2 , CHCl_3).[\[8\]](#)[\[10\]](#) Avoid mixing with strong acids.[\[13\]](#)





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Fmoc-L-4-Azidoproline (2S,4R), 100 mg, CAS No. 702679-55-8 | Fluorenylmethylene / Fmoc | Amino acids, protected | Amino Acid Derivatives | Amino Acids and Amino Acid Derivatives | Organic & Bioorganic Chemicals | Chemicals | Carl ROTH - International [carloth.com]
- 3. chemimpex.com [chemimpex.com]
- 4. Information on Azide Compounds – Stanford Environmental Health & Safety [ehs.stanford.edu]
- 5. safety.fsu.edu [safety.fsu.edu]
- 6. medchemexpress.com [medchemexpress.com]

- 7. medchemexpress.com [medchemexpress.com]
- 8. safety.pitt.edu [safety.pitt.edu]
- 9. researchgate.net [researchgate.net]
- 10. ucd.ie [ucd.ie]
- 11. research.wayne.edu [research.wayne.edu]
- 12. chemistry.unm.edu [chemistry.unm.edu]
- 13. ehs.wisc.edu [ehs.wisc.edu]
- To cite this document: BenchChem. [(2R,4R)-Fmoc-D-Pro(4-N3)-OH safety data sheet]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2489365#2r-4r-fmoc-d-pro-4-n3-oh-safety-data-sheet]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com